

# A Comprehensive Technical Guide to Bis(4-methylphenyl) Disulfide (CAS 103-19-5)

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## Compound of Interest

Compound Name: *p*-Tolyl disulfide

Cat. No.: B093600

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## Abstract

This technical guide provides an in-depth overview of bis(4-methylphenyl) disulfide (CAS 103-19-5), a significant organosulfur compound. It covers its chemical and physical properties, synthesis, and key applications, with a focus on its role in organic chemistry and potential relevance to drug development. This document is intended to be a comprehensive resource, presenting quantitative data in structured tables, detailing experimental protocols, and illustrating key concepts through diagrams.

## Introduction

Bis(4-methylphenyl) disulfide, also known as **p-tolyl disulfide**, is an organosulfur compound with the chemical formula C<sub>14</sub>H<sub>14</sub>S<sub>2</sub>.<sup>[1][2]</sup> It consists of two p-tolyl groups linked by a disulfide bond. This compound serves as a valuable reagent and building block in various chemical transformations. Its chemistry is characterized by the reactivity of the disulfide bond, which can undergo cleavage and form new sulfur-containing molecules. This guide will explore the fundamental characteristics and applications of this compound.

## Chemical and Physical Properties

Bis(4-methylphenyl) disulfide is a white to light yellow crystalline solid with a distinct odor.<sup>[1][3]</sup> A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of Bis(4-methylphenyl) Disulfide

Property	Value	Reference
CAS Number	103-19-5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>14</sub> H <sub>14</sub> S <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	246.39 g/mol	<a href="#">[2]</a>
Appearance	White to light yellow powder or crystals	<a href="#">[1]</a> <a href="#">[3]</a>
Melting Point	43-46 °C	<a href="#">[4]</a>
Boiling Point	349.4°C (estimated)	<a href="#">[4]</a>
Density	1.2475 g/cm <sup>3</sup> (estimated)	<a href="#">[4]</a>
LogP	5.4	<a href="#">[4]</a>
IUPAC Name	1-methyl-4-[(4-methylphenyl)disulfanyl]benzene	<a href="#">[1]</a>
Synonyms	p-Tolyl disulfide, Di-p-tolyl disulfide, Bis(4-tolyl) disulfide	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

## Synthesis and Purification

### Synthesis

A common method for the synthesis of symmetrical disulfides like bis(4-methylphenyl) disulfide involves the oxidation of the corresponding thiol. While specific high-yield protocols for this particular disulfide are proprietary or scattered in literature, a general experimental approach is outlined below. Another innovative approach utilizes sodium sulfinate as the key component, eliminating the need for thiols.[\[5\]](#)

#### Experimental Protocol: General Oxidation of p-Thiocresol

- **Dissolution:** Dissolve p-thiocresol (p-methylbenzenethiol) in a suitable organic solvent such as dichloromethane or chloroform.

- Oxidation: Add an oxidizing agent to the solution. Common oxidizing agents for this transformation include hydrogen peroxide, iodine, or air catalyzed by a suitable metal complex. The reaction is typically stirred at room temperature.
- Monitoring: Monitor the progress of the reaction by thin-layer chromatography (TLC) until the starting thiol is consumed.
- Workup: Upon completion, the reaction mixture is washed with water and a reducing agent solution (e.g., sodium thiosulfate) to quench any remaining oxidizing agent. The organic layer is then dried over an anhydrous salt like magnesium sulfate.
- Isolation: The solvent is removed under reduced pressure to yield the crude bis(4-methylphenyl) disulfide.

## Purification

Purification of the crude product is essential to obtain a high-purity compound for research and development purposes.

### Experimental Protocol: Purification by Recrystallization

- Solvent Selection: Choose a suitable solvent system for recrystallization. Methanol is often a good choice for compounds of this nature.[\[4\]](#)
- Dissolution: Dissolve the crude bis(4-methylphenyl) disulfide in a minimal amount of hot methanol.
- Crystallization: Allow the solution to cool slowly to room temperature, and then further cool in an ice bath to induce crystallization.
- Isolation: Collect the crystals by vacuum filtration and wash them with a small amount of cold methanol.
- Drying: Dry the purified crystals under vacuum to remove any residual solvent.

### Experimental Protocol: Purification by Chromatography

For higher purity, column chromatography can be employed.

- Column Preparation: Pack a chromatography column with silica gel or alumina.
- Eluent Selection: Use a non-polar eluent such as hexane.[\[4\]](#)
- Loading: Dissolve the crude product in a minimal amount of the eluent and load it onto the column.
- Elution: Elute the column with the chosen solvent, collecting fractions.
- Analysis: Monitor the fractions by TLC to identify those containing the pure product.
- Isolation: Combine the pure fractions and remove the solvent under reduced pressure.

## Key Reactions and Mechanisms

The disulfide bond is the most reactive site in bis(4-methylphenyl) disulfide. It can be cleaved by reducing agents, nucleophiles, and radicals.

### Reductive Cleavage

The disulfide bond can be readily reduced to the corresponding thiol, p-thiocresol. This is a fundamental reaction in disulfide chemistry.



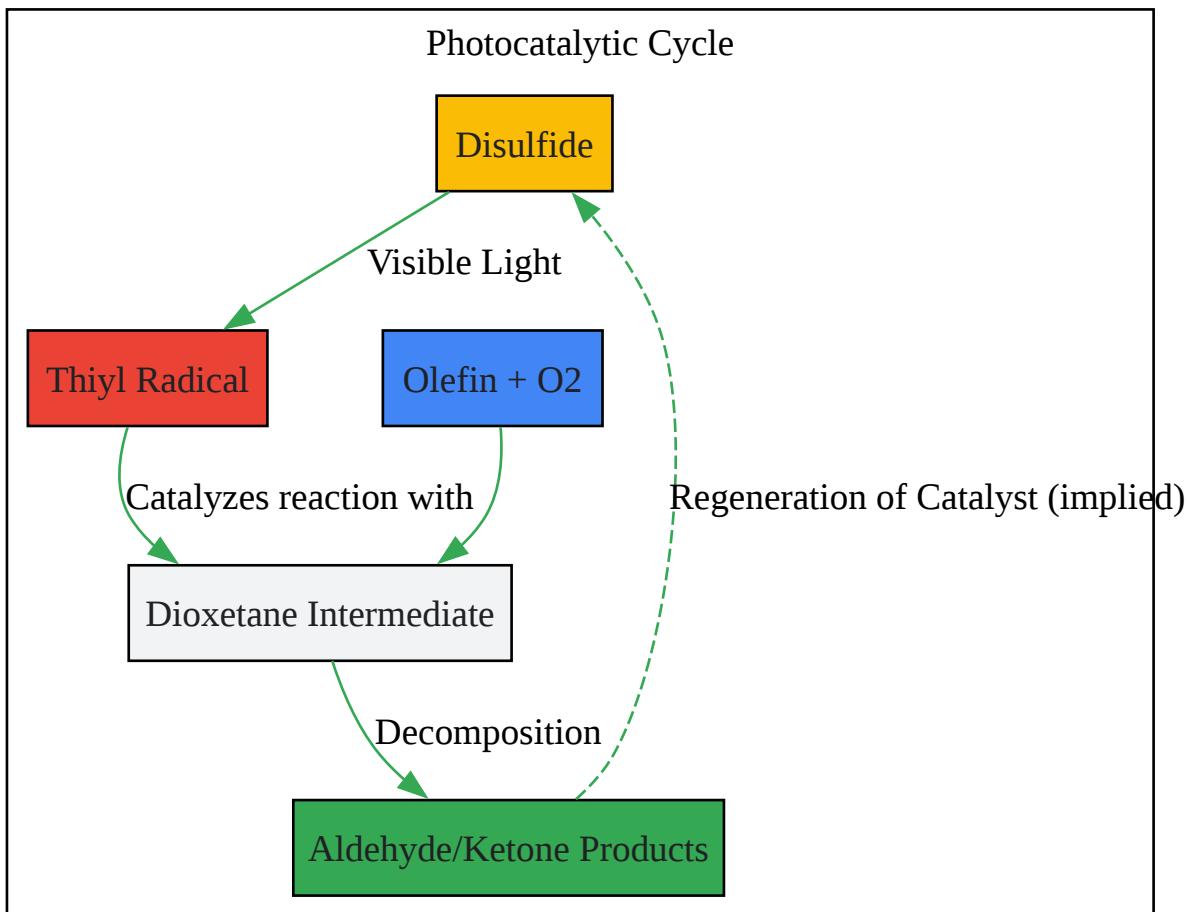
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Caption: Reductive cleavage of the disulfide bond.

### Photoreactions

Aryl disulfides, including bis(4-methylphenyl) disulfide, can participate in various photoreactions. Under visible light irradiation, the disulfide bond can undergo homolytic cleavage to form thiyl radicals.[\[6\]](#)[\[7\]](#) These radicals can then initiate or catalyze a range of chemical transformations.

One notable application is in the aerobic oxidative cleavage of C=C bonds in arylolefins, where the disulfide acts as a metal-free photocatalyst.[6]



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Caption: Proposed mechanism for disulfide-catalyzed aerobic oxidation.[6]

## Applications in Research and Development

Bis(4-methylphenyl) disulfide is a versatile compound with applications in several areas of chemical research.

- Organic Synthesis: It is used as a source of the p-tolylthio group in various organic reactions.
- Photocatalysis: As demonstrated, it can act as a metal-free photocatalyst in certain oxidative reactions.[6][7]

- Material Science: Disulfide bonds are crucial in polymer chemistry, particularly in self-healing materials and for linking polymer chains in rubber.[5][8]

## Safety and Handling

Bis(4-methylphenyl) disulfide requires careful handling due to its potential health effects.

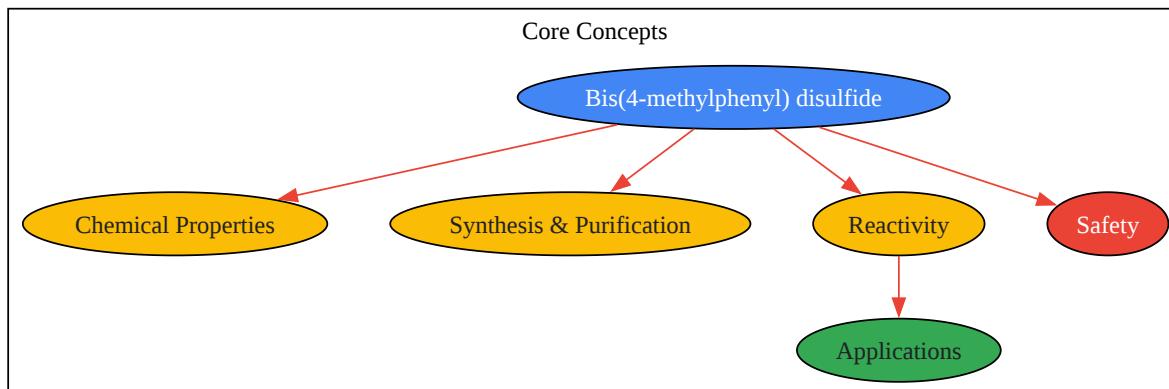
Table 2: Hazard and Safety Information

Hazard Statement	Precautionary Statement	Reference
H315: Causes skin irritation	P280: Wear protective gloves/protective clothing/eye protection/face protection.	[1]
H319: Causes serious eye irritation	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[1]
H335: May cause respiratory irritation	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.	[1]

It is classified as an irritant.[1] In case of exposure, appropriate first aid measures should be taken. Always consult the Safety Data Sheet (SDS) before handling this chemical.

## Conclusion

Bis(4-methylphenyl) disulfide is a compound with significant utility in organic synthesis and emerging applications in photocatalysis. Its well-defined chemical properties and reactive disulfide bond make it a valuable tool for chemists. This guide has provided a comprehensive overview of its characteristics, synthesis, and applications, aiming to support researchers and professionals in their work with this versatile molecule.



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Caption: Logical overview of the technical guide's content.

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